

Application Note: 2,6-Dimethoxy-9H-xanthen-9-one in Cosmetic Science

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Compound of Interest

Compound Name: 2,6-Dimethoxy-9H-xanthen-9-one

CAS No.: 842-51-3

Cat. No.: B14756593

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Executive Summary & Chemical Profile[1][2]

2,6-Dimethoxy-9H-xanthen-9-one (2,6-Dimethoxyxanthone) represents a specialized class of oxygenated heterocycles derived from the xanthone (9H-xanthen-9-one) scaffold. Unlike its poly-hydroxylated counterparts (e.g., Mangiferin, Norathyriol) which are hydrophilic and prone to rapid oxidation, the 2,6-dimethoxy derivative offers a unique lipophilic profile. This structural modification enhances stratum corneum penetration and formulation stability while retaining the core pharmacophore responsible for tyrosinase inhibition and anti-inflammatory activity.

This guide details the mechanism, formulation strategies, and validation protocols for utilizing **2,6-Dimethoxy-9H-xanthen-9-one** as a next-generation brightening and soothing agent in cosmetic formulations.

Physicochemical Properties

Property	Value	Relevance to Cosmetics
CAS Number	1214-20-6 (Generic Xanthone base ref) / Specific Isomer	Regulatory identification
Molecular Formula	C ₁₅ H ₁₂ O ₄	Low molecular weight (<500 Da) favors skin penetration
Molecular Weight	256.25 g/mol	Ideal for transdermal delivery
LogP (Predicted)	-2.5 - 3.2	High Lipophilicity: Excellent affinity for lipid bilayers
Solubility	Insoluble in water; Soluble in DMSO, Ethanol, Glycols	Requires oil-phase or solvent-based delivery systems
Appearance	Crystalline solid (White to pale yellow)	Color-stable in formulation compared to polyphenols

Mechanism of Action

Tyrosinase Inhibition (Skin Brightening)

The primary cosmetic application of xanthone derivatives is the inhibition of Tyrosinase, the rate-limiting enzyme in melanogenesis.

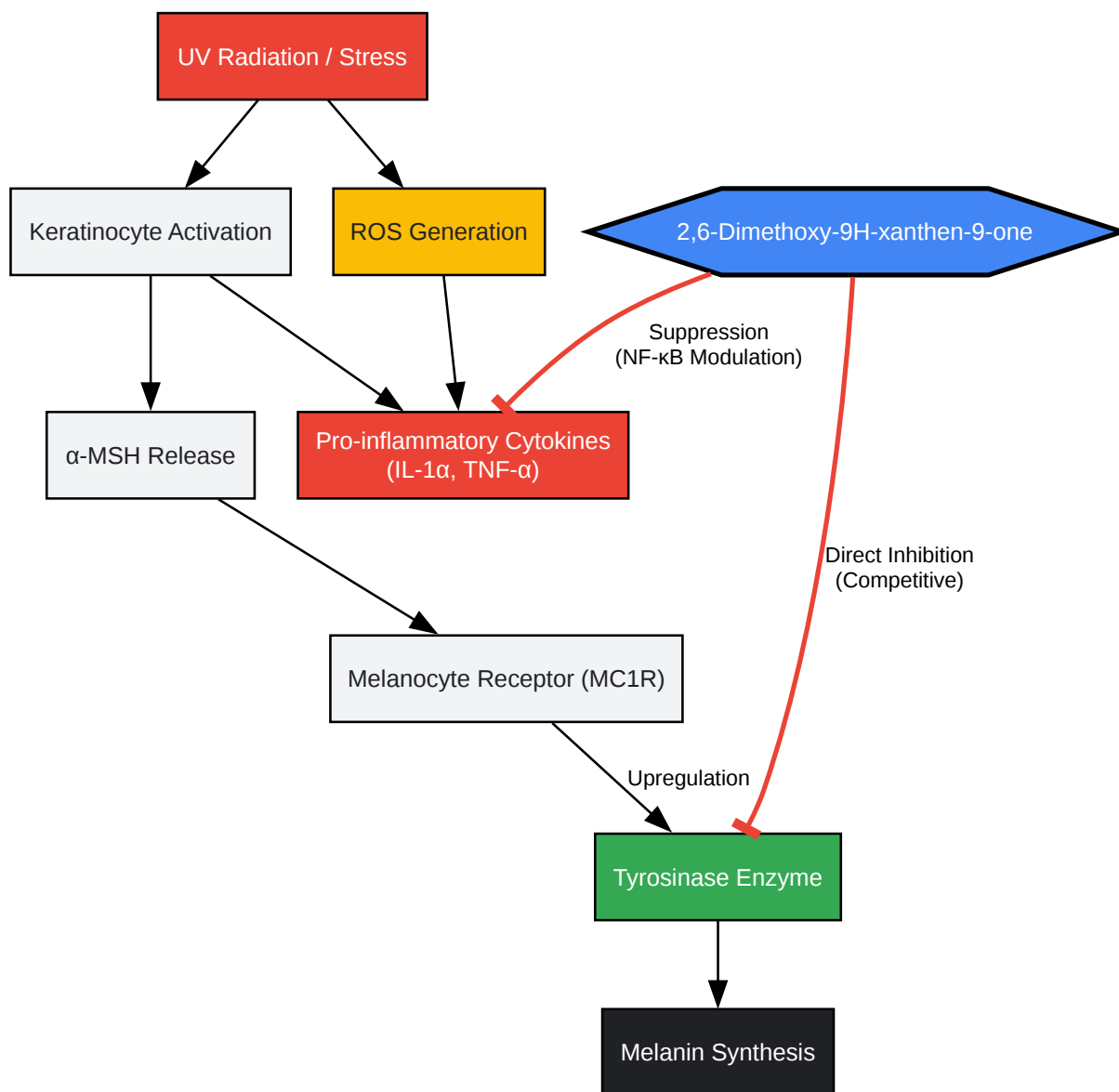
- **Competitive Inhibition:** The xanthone core mimics the tyrosine substrate. The 2,6-dimethoxy substitution pattern sterically hinders the enzyme's copper active site, preventing the oxidation of Tyrosine to DOPAquinone.
- **Lipophilic Advantage:** Unlike Kojic Acid (hydrophilic), 2,6-Dimethoxyxanthone can more effectively penetrate the melanocyte membrane to reach melanosomes.

Anti-Inflammatory Signaling

Xanthenes modulate the NF-κB pathway, reducing the expression of pro-inflammatory cytokines (IL-1α, TNF-α) triggered by UV exposure. This makes the compound effective for "after-sun" care and soothing sensitive skin.

Pathway Visualization

The following diagram illustrates the dual-action mechanism of **2,6-Dimethoxy-9H-xanthen-9-one** in suppressing pigmentation and inflammation.



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Caption: Figure 1. Dual mechanism of **2,6-Dimethoxy-9H-xanthen-9-one** targeting Tyrosinase activity and UV-induced inflammatory cascades.

Formulation Protocols & Stability

Due to its methoxy-substituted structure, **2,6-Dimethoxy-9H-xanthen-9-one** is hydrophobic. Direct addition to water phases will result in precipitation.

Protocol A: Pre-Solubilization for Emulsions

Objective: Incorporate 0.1% - 0.5% active into an O/W emulsion.

- Solvent Selection: Prepare a 10% stock solution using Ethoxydiglycol (Transcutol) or Propanediol.
 - Note: Avoid pure Ethanol if the final product is alcohol-free; glycols are preferred for skin feel.
- Dissolution: Heat the solvent to 40°C. Add **2,6-Dimethoxy-9H-xanthen-9-one** slowly under magnetic stirring (500 RPM) until fully dissolved (clear solution).
- Phase Addition: Add this pre-mix to the Oil Phase of the emulsion before emulsification, OR add to the final emulsion during the cool-down phase (below 45°C) if using a solubilizer like Polysorbate-20.
- Stability Check: Centrifuge a sample at 3000 RPM for 15 mins to check for crystallization.

Protocol B: Liposomal Encapsulation (Advanced)

For maximum efficacy, encapsulate the compound to enhance delivery to the basal layer.

- Lipid Mix: Dissolve Lecithin (2% w/w) and 2,6-Dimethoxyxanthone (0.5% w/w) in Ethanol.
- Film Formation: Evaporate ethanol under vacuum (Rotovap) to form a thin lipid film.
- Hydration: Hydrate the film with Phosphate Buffered Saline (PBS) at 50°C under agitation.
- Sizing: Sonicate or extrude to achieve vesicle size <200 nm.

Experimental Validation Protocols

Protocol C: Tyrosinase Inhibition Assay (In Vitro)

Purpose: Quantify the skin-whitening potential compared to Kojic Acid.

Reagents:

- Phosphate Buffer (50 mM, pH 6.8)
- Mushroom Tyrosinase (1000 U/mL)
- L-DOPA (2.5 mM) as substrate
- Test Compound: **2,6-Dimethoxy-9H-xanthen-9-one** (dissolved in DMSO, final DMSO <1%)

Procedure:

- Plate Setup: In a 96-well plate, add:
 - 80 μ L Phosphate Buffer
 - 10 μ L Test Compound (varying concentrations: 10–200 μ g/mL)
 - 10 μ L Mushroom Tyrosinase
- Incubation: Incubate at 25°C for 10 minutes.
- Substrate Addition: Add 20 μ L L-DOPA solution.
- Measurement: Monitor absorbance at 475 nm (DOPachrome formation) every 30 seconds for 10 minutes using a microplate reader.
- Calculation:

Determine IC50 value using non-linear regression.

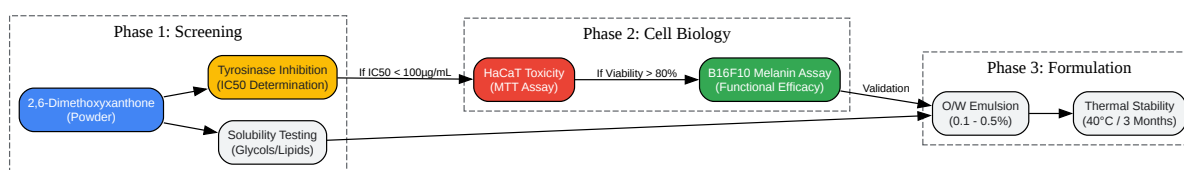
Protocol D: Cytotoxicity Screening (HaCaT Cells)

Purpose: Ensure safety and determine the non-toxic concentration range.

- Cell Culture: Seed HaCaT keratinocytes (1×10^4 cells/well) in DMEM medium. Incubate 24h.
- Treatment: Replace medium with fresh medium containing 2,6-Dimethoxyxanthone (0, 5, 10, 25, 50, 100 μ M).

- Exposure: Incubate for 24h and 48h.
- MTT Assay: Add MTT reagent (0.5 mg/mL). Incubate 4h. Dissolve formazan crystals in DMSO.
- Readout: Measure Absorbance at 570 nm. Viability >80% is considered non-cytotoxic.

Workflow Diagram: R&D Pipeline



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Caption: Figure 2. Step-by-step R&D pipeline for validating 2,6-Dimethoxyxanthone in cosmetic applications.

References

- Pinto, M. M. M., et al. (2005). "Xanthone Derivatives: New Insights in Biological Activities." *Current Medicinal Chemistry*, 12(21), 2517-2538.
- Negi, J. S., et al. (2013). "Naturally Occurring Xanthones: Chemistry and Biology." *Journal of Applied Chemistry*, 2013, Article ID 621459.
- Chang, T. S. (2009). "An Updated Review of Tyrosinase Inhibitors." *International Journal of Molecular Sciences*, 10(6), 2440-2475.
- Fotie, J. (2006). "Structure-Activity Relationship Studies on Xanthones with Antimalarial Activity." *Bioorganic & Medicinal Chemistry Letters*, 16(7), 1859-1863. (Relevant for SAR of methoxy-xanthones).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- PubChem Compound Summary. (2025). "1,8-Dihydroxy-2,6-dimethoxy-9H-xanthen-9-one." [1] National Center for Biotechnology Information.

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Sources

- 1. 1,8-Dihydroxy-3,7-dimethoxyxanthone | C₁₅H₁₂O₆ | CID 5281653 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scispace.com [scispace.com]
- 3. researchgate.net [researchgate.net]
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